

# N1-Methoxymethyl Picrinine: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: *N1-Methoxymethyl picrinine*

Cat. No.: *B15587925*

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## Abstract

**N1-Methoxymethyl picrinine** is a naturally occurring monoterpene indole alkaloid isolated from the leaves of *Alstonia scholaris*, a plant with a rich history in traditional medicine. As a derivative of picrinine, a compound with known anti-inflammatory properties, **N1-Methoxymethyl picrinine** is a molecule of interest for further pharmacological investigation. This technical guide provides a comprehensive review of the available literature on **N1-Methoxymethyl picrinine**, including its chemical properties, and contextual biological activities based on its parent compound. Due to the limited specific research on **N1-Methoxymethyl picrinine** itself, this review also summarizes relevant information on picrinine to infer potential areas of investigation.

## Introduction

**N1-Methoxymethyl picrinine** is classified as an indole alkaloid, a class of naturally occurring compounds characterized by an indole nucleus.[1] It was first identified as a constituent of the leaves of *Alstonia scholaris* (Apocynaceae), a plant widely distributed in Southeast Asia and used in various traditional medicine systems for treating a range of ailments, including respiratory and inflammatory conditions.[2]

The parent compound, picrinine, has been the subject of more extensive research and has demonstrated notable biological activities, particularly as an anti-inflammatory agent through

the inhibition of the 5-lipoxygenase (5-LOX) enzyme.[3] The addition of a methoxymethyl group at the N1 position of the indole nucleus in picrinine results in **N1-Methoxymethyl picrinine**, a structural modification that could potentially modulate its biological activity, bioavailability, or other pharmacokinetic properties. This review aims to collate the existing scientific information on **N1-Methoxymethyl picrinine** to serve as a foundational resource for researchers and professionals in drug development.

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **N1-Methoxymethyl picrinine** is presented in Table 1.

Property	Value	Reference
Chemical Name	N1-Methoxymethyl picrinine	[1]
CAS Number	1158845-78-3	[1]
Molecular Formula	C <sub>22</sub> H <sub>26</sub> N <sub>2</sub> O <sub>4</sub>	[1]
Molecular Weight	382.46 g/mol	[1]
Class	Indole Alkaloid	[1]
Source	Alstonia scholaris (leaves)	[2]

Table 1: Chemical and Physical Properties of **N1-Methoxymethyl Picrinine**

## Biological Activity and Mechanism of Action (Inferred)

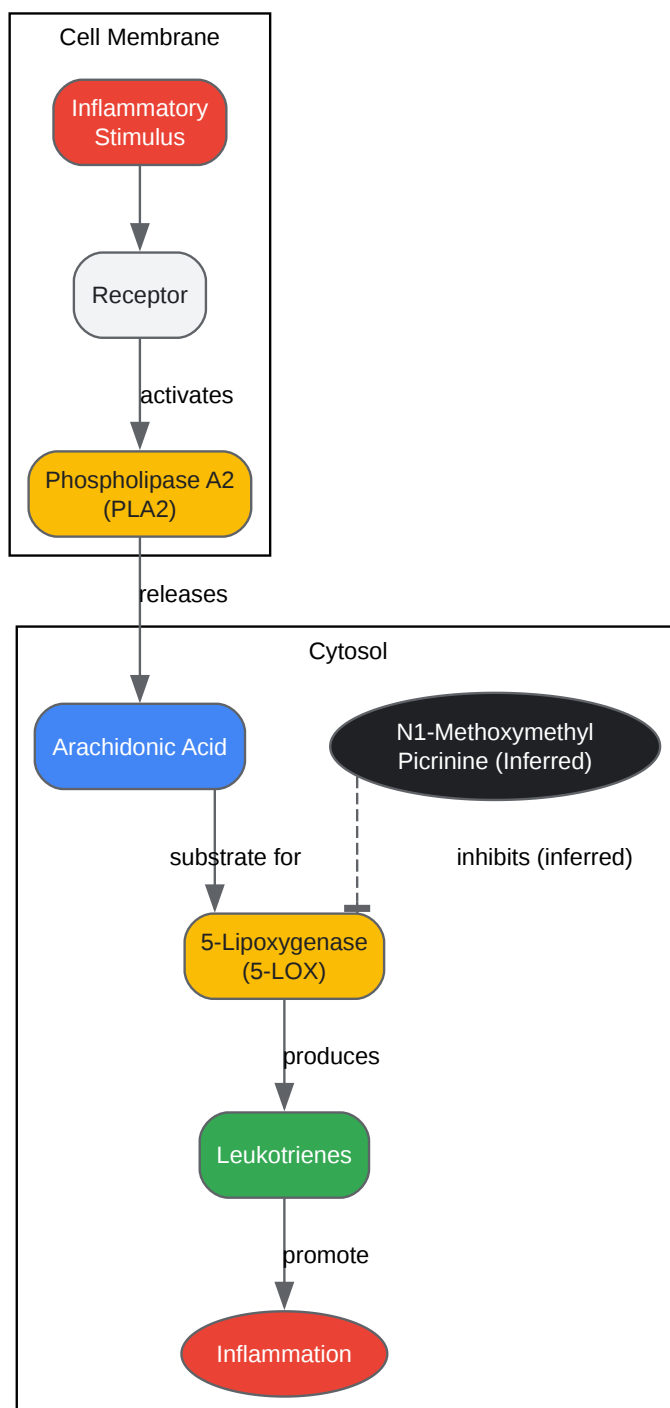
Direct studies on the biological activity and mechanism of action of **N1-Methoxymethyl picrinine** are scarce in the currently available literature. However, significant insights can be drawn from the well-documented activities of its parent compound, picrinine.

Picrinine is a known inhibitor of the 5-lipoxygenase (5-LOX) enzyme.[3] 5-LOX is a key enzyme in the biosynthesis of leukotrienes, which are potent pro-inflammatory mediators. By inhibiting 5-LOX, picrinine can reduce the production of leukotrienes, thereby exerting anti-inflammatory

effects. This mechanism is crucial in various inflammatory diseases, including asthma and allergic reactions.

Given the structural similarity, it is plausible that **N1-Methoxymethyl picrinine** may also exhibit anti-inflammatory activity, potentially through the same 5-LOX inhibitory pathway. The N1-methoxymethyl substitution could influence the compound's binding affinity to the enzyme or its cellular uptake, thus potentially altering its potency. Further research is required to validate this hypothesis and to quantify the specific activity of **N1-Methoxymethyl picrinine**.

A conceptual signaling pathway for the anti-inflammatory action of picrinine, which may be relevant for **N1-Methoxymethyl picrinine**, is depicted below.

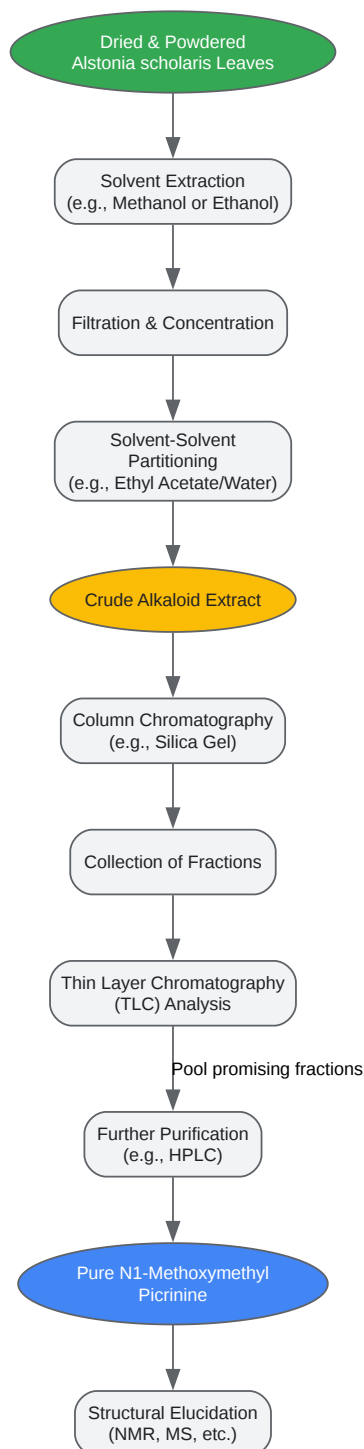


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Figure 1: Inferred anti-inflammatory pathway of **N1-Methoxymethyl Picrinine**.

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **N1-Methoxymethyl picrinine** are not fully available in the public domain. The primary references (Cai et al., 2008 and Wang et al., 2009) indicate that the compound was isolated from the leaves of *Alstonia scholaris*. A general workflow for such an isolation process is outlined below. It is important to note that this is a generalized procedure and the specific details would be found in the full-text publications.



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Figure 2: General workflow for the isolation of **N1-Methoxymethyl Picrinine**.

## Data Presentation

Currently, there is no specific quantitative biological data (e.g., IC<sub>50</sub>, K<sub>i</sub> values) available in the public literature for **N1-Methoxymethyl picrinine**. Research efforts should be directed towards generating such data to enable a proper evaluation of its pharmacological potential. A proposed table for future data compilation is presented below.

Assay Type	Target	Test System	IC <sub>50</sub> (μM)	K <sub>i</sub> (μM)	Efficacy (%)	Reference
Enzyme Inhibition	5-Lipoxygenase	Cell-free	Data TBD	Data TBD	Data TBD	
Anti-inflammatory	Cytokine Prod.	Cell-based	Data TBD	-	Data TBD	
Cytotoxicity	Various Cells	Cell-based	Data TBD	-	Data TBD	

Table 2: Template for Quantitative Biological Data of **N1-Methoxymethyl Picrinine** (TBD: To Be Determined)

## Conclusion and Future Directions

**N1-Methoxymethyl picrinine** is a structurally interesting indole alkaloid from *Alstonia scholaris*. While its parent compound, picrinine, has established anti-inflammatory properties through 5-LOX inhibition, **N1-Methoxymethyl picrinine** itself remains largely uncharacterized in terms of its biological activity. The presence of the N1-methoxymethyl group could significantly impact its pharmacological profile.

Future research should prioritize the following:

- Isolation and/or Synthesis: Development of a robust and scalable method to obtain sufficient quantities of pure **N1-Methoxymethyl picrinine** for comprehensive biological evaluation.
- In Vitro Bioassays: Screening of **N1-Methoxymethyl picrinine** against a panel of inflammatory targets, with a primary focus on the 5-lipoxygenase enzyme to determine its IC<sub>50</sub> and K<sub>i</sub> values.
- Cell-Based Assays: Evaluation of its effects on inflammatory pathways in relevant cell models.
- In Vivo Studies: Should in vitro studies yield promising results, subsequent in vivo studies in animal models of inflammation would be warranted to assess its efficacy and pharmacokinetic properties.

The exploration of **N1-Methoxymethyl picrinine** presents an opportunity to develop new therapeutic agents based on a natural product scaffold. This review serves as a call to the scientific community to further investigate this potentially valuable compound.

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